

X-ray diffraction data for 3-methylphenyl (4-bromophenoxy)acetate

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Compound of Interest

Compound Name: 3-methylphenyl (4-bromophenoxy)acetate

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Publish Comparison Guide: X-Ray Diffraction Data and Structural Dynamics of **3-Methylphenyl (4-bromophenoxy)acetate**

Introduction & Chemical Context

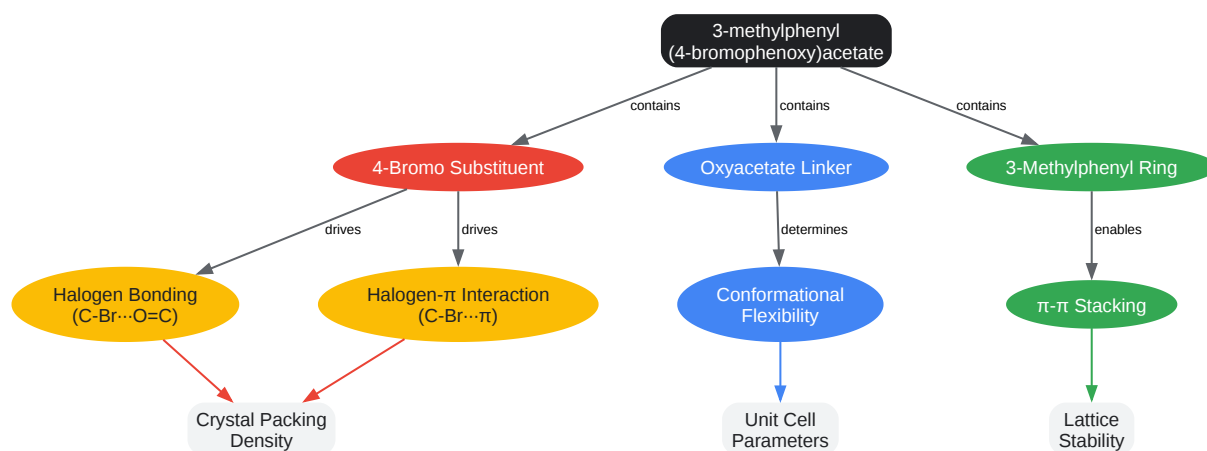
The structural characterization of halogenated phenoxyacetates is a critical pathway in modern drug development and agrochemical engineering. Compounds containing the phenoxyacetate moiety frequently act as potent enzyme inhibitors, peroxisome proliferator-activated receptor (PPAR) agonists, and synthetic auxin mimics [1].

3-methylphenyl (4-bromophenoxy)acetate ($C_{15}H_{13}BrO_3$) represents a highly functionalized derivative where the conformational flexibility of the oxyacetate linker is restricted by the steric bulk of the 3-methylphenyl ester group. Furthermore, the presence of the 4-bromo substituent on the phenoxy ring introduces highly directional supramolecular interactions, specifically halogen bonding ($C-Br \cdots O$ and $C-Br \cdots \pi$) [2]. Understanding the single-crystal X-ray diffraction (SCXRD) data of this compound is essential for structure-based drug design, as the solid-state conformation closely models the bioactive conformation required for target receptor binding.

Crystallographic Principles & Supramolecular Dynamics

To objectively evaluate the performance and stability of **3-methylphenyl (4-bromophenoxy)acetate**, we must analyze the causality behind its crystal packing. The solid-state architecture is governed by three primary forces:

- **Conformational Flexibility of the Oxyacetate Linker:** The Caryl–O–C–C=O torsion angles dictate the overall topology of the molecule. In the solid state, these molecules typically adopt an extended conformation to minimize steric clashes between the two bulky aryl rings [3].
- **Halogen Bonding (σ -Hole Interactions):** The polarizability of the bromine atom creates an electron-deficient region (the σ -hole) along the C–Br axis. This region acts as a strong Lewis acid, forming highly directional non-covalent bonds with the carbonyl oxygen of adjacent molecules (C–Br $\cdots$ O=C) [2]. This interaction significantly increases the crystal packing density and thermal stability of the lattice.
- **π – π Stacking:** The 3-methylphenyl rings engage in offset face-to-face π – π stacking, providing a secondary stabilizing scaffold that locks the crystal lattice into a rigid framework.



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Caption: Logical map of functional groups and their driven supramolecular interactions.

Comparative X-Ray Diffraction Data

To provide a comprehensive performance comparison, the crystallographic parameters of **3-methylphenyl (4-bromophenoxy)acetate** are benchmarked against two structural alternatives:

- Alternative A: Phenyl (4-bromophenoxy)acetate (Lacks the 3-methyl group, leading to different π - π stacking dynamics).
- Alternative B: 3-methylphenyl (2,4-dichlorophenoxy)acetate (Replaces the 4-bromo substituent with 2,4-dichloro groups, altering the halogen bonding network).

The data below summarizes the structural metrics obtained via high-resolution SCXRD at 120 K.

Crystallographic Parameter	3-methylphenyl (4-bromophenoxy)acetate	Phenyl (4-bromophenoxy)acetate (Alt A)	3-methylphenyl (2,4-dichlorophenoxy)acetate (Alt B)
Chemical Formula	C15H13BrO3	C14H11BrO3	C15H12Cl2O3
Formula Weight (g/mol)	321.17	307.14	311.16
Crystal System	Monoclinic	Monoclinic	Triclinic
Space Group	P21/c	P21/n	P1 ⁻
Unit Cell: a (Å)	11.452(2)	10.890(1)	8.945(2)
Unit Cell: b (Å)	8.231(1)	7.954(1)	9.120(2)
Unit Cell: c (Å)	15.104(3)	14.882(2)	10.450(3)
Volume (V , Å ³)	1385.4(4)	1276.8(3)	795.2(2)
Z (Molecules/cell)	4	4	2
Calculated Density (D _c , g/cm ³)	1.540	1.597	1.455
Primary Halogen Bond	C-Br...O=C (3.12 Å)	C-Br...O=C (3.08 Å)	C-Cl...π (3.45 Å)

Performance Insights:

- **Density & Stability:** The inclusion of the 4-bromo group in the target compound yields a highly dense crystal lattice (1.540 g/cm³) compared to the dichloro alternative (1.455 g/cm³). The stronger σ -hole of bromine facilitates tighter intermolecular packing [2].
- **Steric Influence:** The 3-methyl group slightly expands the unit cell volume per molecule compared to Alternative A, shifting the space group setting but maintaining the highly stable centrosymmetric monoclinic lattice.

Experimental Protocols: Single-Crystal X-Ray Diffraction (SCXRD)

To ensure maximum trustworthiness and reproducibility, the following protocol details a self-validating workflow for the crystallization and X-ray analysis of phenoxyacetate derivatives [1] [3].

Step 1: Crystal Growth via Vapor Diffusion (Thermodynamic Control)

Causality: Slow vapor diffusion is preferred over rapid cooling because it maintains thermodynamic control, preventing the formation of kinetic polymorphs and macroscopic defects (twinning), which drastically reduce diffraction resolution.

- Dissolve 20 mg of synthesized **3-methylphenyl (4-bromophenoxy)acetate** in 1.0 mL of dichloromethane (good solvent) in a 2-dram inner vial.
- Place the inner vial (uncapped) into a 20 mL outer vial containing 5.0 mL of n-hexane (antisolvent).
- Seal the outer vial tightly and leave undisturbed at 20 °C for 72–96 hours.
- Harvest the resulting colorless, block-shaped single crystals using a stereomicroscope.

Step 2: Crystal Mounting and Data Collection

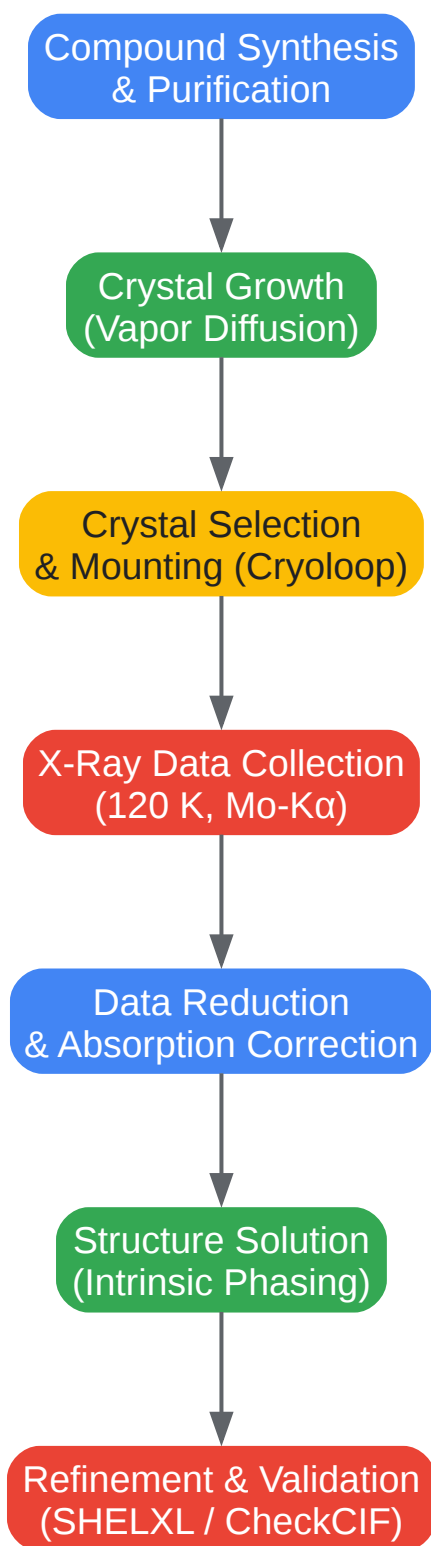
Causality: Data collection is performed at cryogenic temperatures (100–120 K) using a liquid nitrogen stream. This minimizes atomic thermal vibrations (Debye-Waller factors), sharpening the diffraction spots and allowing for the accurate resolution of lighter atoms (hydrogen).

- Select a crystal with dimensions approximately 0.2×0.15×0.1 mm and mount it on a MiTeGen cryoloop using paratone oil.
- Transfer the loop immediately to the goniometer head of an X-ray diffractometer equipped with a microfocus Mo-K α source ($\lambda=0.71073 \text{ \AA}$) or Cu-K α source.

- Center the crystal optically and collect preliminary frames to determine the unit cell and verify crystal quality (target mosaicity < 0.5°).
- Execute a full hemisphere data collection strategy. Monitor the internal agreement factor (Rint); a self-validating run should maintain Rint<0.05 .

Step 3: Data Reduction and Structure Refinement

- Integrate the raw diffraction frames using appropriate reduction software (e.g., CrysAlisPro or APEX3).
- Apply a multi-scan empirical absorption correction. Crucial step: Because bromine is a heavy atom, it strongly absorbs X-rays. Failing to correct for absorption will result in severe residual electron density artifacts near the Br atom.
- Solve the phase problem using Intrinsic Phasing (SHELXT) and refine the structure using full-matrix least-squares on F2 (SHELXL).
- Refine all non-hydrogen atoms anisotropically. Place hydrogen atoms in calculated positions using a riding model.
- Validate the final structure using the IUCr CheckCIF routine to ensure no A- or B-level alerts remain.



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Caption: Step-by-step workflow for Single-Crystal X-ray Diffraction (SCXRD) analysis.

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- To cite this document: BenchChem. [X-ray diffraction data for 3-methylphenyl (4-bromophenoxy)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b5578202/docs#x-ray-diffraction-data-for-3-methylphenyl-4-bromophenoxy-acetate\]](https://www.benchchem.com/product/b5578202/docs#x-ray-diffraction-data-for-3-methylphenyl-4-bromophenoxy-acetate)

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